An In-depth Technical Guide to 6-Methoxy-3-methyl-2-pyridinemethanol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(6-Methoxy-3-methylpyridin-2-yl)methanol*
CAS No.:	*1379034-97-5*
Cat. No.:	*B2920208*

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Introduction: A Versatile Heterocyclic Building Block

6-Methoxy-3-methyl-2-pyridinemethanol is a substituted pyridine derivative that holds significant potential as a versatile building block in medicinal chemistry and organic synthesis. Its structure, which incorporates a pyridine ring, a methoxy group, a methyl group, and a primary alcohol, offers multiple points for chemical modification. The pyridine scaffold is a common motif in a vast array of pharmaceuticals, valued for its ability to engage in hydrogen bonding and its overall favorable pharmacokinetic properties.[1] The methoxy group can significantly influence a molecule's metabolic stability, lipophilicity, and binding interactions with biological targets.[2] This guide provides a comprehensive overview of the chemical properties, a proposed synthesis, and potential applications of this compound, designed to equip researchers with the foundational knowledge for its use in drug discovery and development.

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Core Chemical Identity and Physicochemical Properties

The fundamental identifiers for 6-Methoxy-3-methyl-2-pyridinemethanol are detailed below. It is important to note that while structural information is well-defined, specific experimental data for this particular isomer is not widely available in public databases. Therefore, some properties listed are predicted values.

Property	Value	Source
IUPAC Name	(6-methoxy-3-methylpyridin-2-yl)methanol	PubChem
Molecular Formula	$C_8H_{11}NO_2$	[3]
Molecular Weight	153.18 g/mol	[3]
CAS Number	Not available	-
Appearance	Off-white solid (predicted based on isomers)	[4]
Solubility	Soluble in methanol, chloroform, and other organic solvents (predicted)	-
XlogP (predicted)	0.7	[3]
Monoisotopic Mass	153.07898 Da	[3]

Structural Identifiers:[3]

- SMILES:CC1=C(N=C(C=C1)OC)CO
- InChI:InChI=1S/C8H11NO2/c1-6-3-4-8(11-2)9-7(6)5-10/h3-4,10H,5H2,1-2H3
- InChIKey:AXXNTOOBEYKLEX-UHFFFAOYSA-N

Spectroscopic and Analytical Characterization

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A comprehensive structural elucidation of 6-Methoxy-3-methyl-2-pyridinemethanol relies on a combination of spectroscopic techniques. Below is an analysis of the expected spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the pyridine ring, the methylene protons of the alcohol, and the methyl and methoxy protons. Based on the structure, one would anticipate two distinct aromatic proton signals. The chemical shifts will be influenced by the electron-donating methoxy group and the electron-withdrawing pyridine nitrogen. For a related isomer, (3-methoxy-6-methylpyridin-2-yl)methanol, the ^{1}H NMR spectrum in $CDCl_3$ shows a methyl singlet at 2.49 ppm, a methoxy singlet at 3.83 ppm, a methylene singlet at 4.70 ppm, and aromatic protons at 7.03 ppm.[4] For the title compound, the relative positions of these peaks would differ due to the change in substituent positions.

- ^{13}C NMR: The carbon NMR spectrum should reveal eight distinct signals corresponding to each carbon atom in the molecule. The carbon attached to the oxygen of the methoxy group and the carbons of the pyridine ring will be deshielded and appear at higher chemical shifts.[5]

Mass Spectrometry (MS)

Mass spectrometry would confirm the molecular weight of the compound. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the molecular formula $C_8H_{11}NO_2$. Predicted mass-to-charge ratios for common adducts include $[M+H]^+$ at 154.08626 and $[M+Na]^+$ at 176.06820.[3]

Infrared (IR) Spectroscopy

The IR spectrum would display characteristic absorption bands for the functional groups present. Key expected peaks include a broad O-H stretch from the alcohol group (around 3300 cm^{-1}), C-H stretches from the aromatic and aliphatic groups (around 2850-3100 cm^{-1}), C=N and C=C stretching vibrations from the pyridine ring (in the 1400-1600 cm^{-1} region), and a strong C-O stretching band from the methoxy and alcohol groups (around 1050-1250 cm^{-1}).[6][7]

Synthesis and Reaction Chemistry

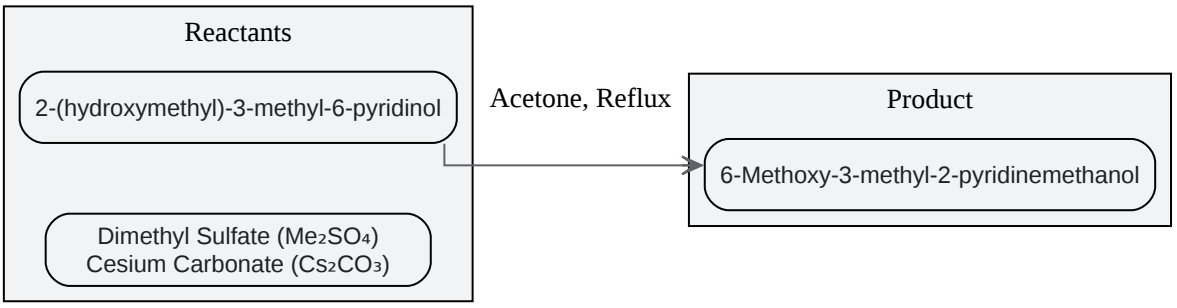
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A specific, validated synthesis for 6-Methoxy-3-methyl-2-pyridinemethanol is not readily available in the literature. However, a plausible synthetic route can be proposed based on established pyridine chemistry and the reported synthesis of its isomers.[4]

Proposed Synthesis: Methylation of a Pyridinol Precursor

A logical approach involves the methylation of a corresponding pyridinol precursor. This method is advantageous due to the commercial availability of various substituted pyridinol starting materials.

Reaction Scheme:



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Caption: Proposed synthesis of 6-Methoxy-3-methyl-2-pyridinemethanol.

Detailed Experimental Protocol (Proposed)

This protocol is adapted from the synthesis of a related isomer and should be optimized for the specific starting material.[4]

- Reaction Setup: To a solution of 2-(hydroxymethyl)-3-methyl-6-pyridinol (1 equivalent) in anhydrous acetone, add dimethyl sulfate (1.2 equivalents).
- Base Addition: Add cesium carbonate (1.25 equivalents) to the mixture. The use of a strong base like cesium carbonate is crucial for the deprotonation of the pyridinol to form the more

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nucleophilic pyridinolate.

- Reaction Conditions: The reaction mixture is then heated to reflux for approximately 2-4 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).

- Work-up and Purification: Upon completion, the reaction is filtered to remove the inorganic salts and the solvent is removed under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield the desired 6-Methoxy-3-methyl-2-pyridinemethanol.

Applications in Research and Drug Development

The structural features of 6-Methoxy-3-methyl-2-pyridinemethanol make it an attractive scaffold for the development of novel therapeutic agents.

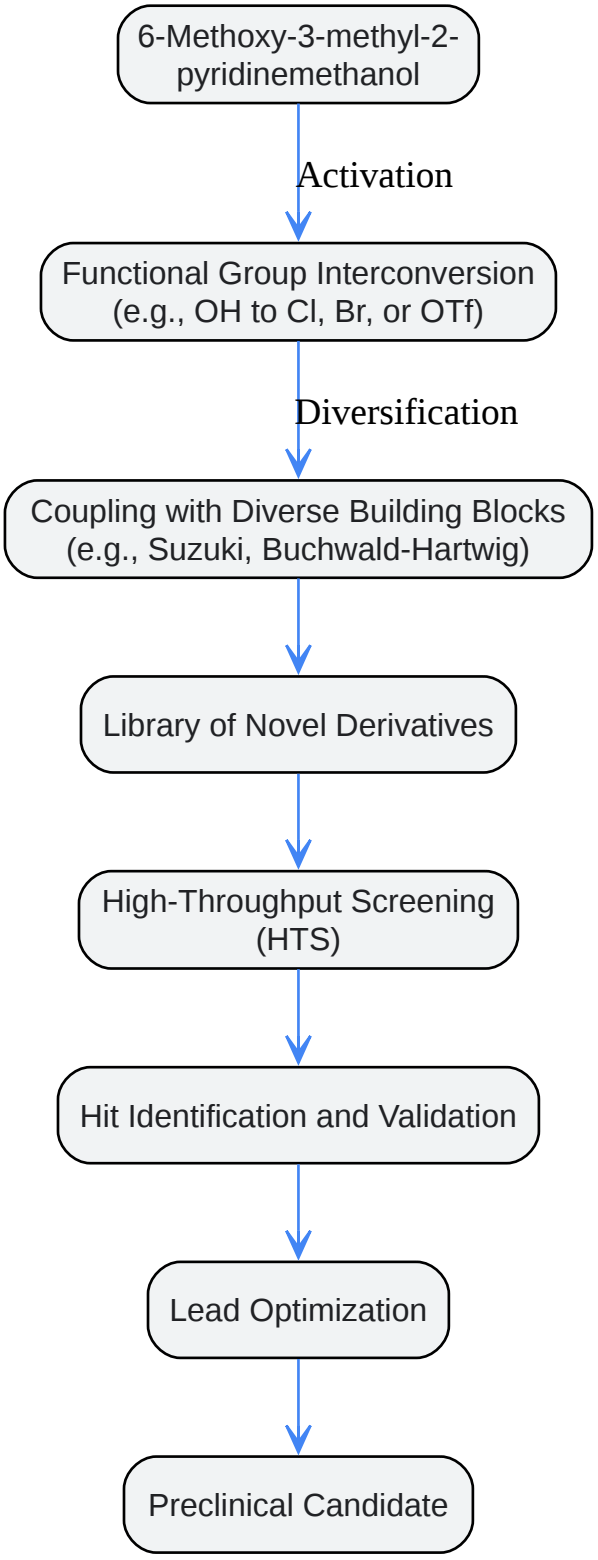
- Scaffold for Kinase Inhibitors: The pyridine ring is a well-established hinge-binding motif in many kinase inhibitors. Modifications at the hydroxymethyl and methyl positions could be explored to target specific kinases involved in oncology and inflammatory diseases.

- Intermediate for CNS-active Agents: The ability of the pyridine nitrogen to act as a hydrogen bond acceptor is beneficial for interactions with receptors in the central nervous system. The overall physicochemical properties of this molecule fall within the range suitable for CNS drug candidates.

- Derivatives for Ion Channel Modulation: Pyridine-containing molecules have been investigated as modulators of various ion channels. For instance, derivatives of (Pyridin-2-yl)methanol have been developed as antagonists for the TRPV3 channel, which is implicated in pain sensation and skin disorders.[8][9]

The logical workflow for utilizing this compound in a drug discovery program is outlined below.

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Caption: Workflow for drug discovery using the title compound.

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Safety and Handling

While a specific Safety Data Sheet (SDS) for 6-Methoxy-3-methyl-2-pyridinemethanol is not available, data from closely related compounds suggest that it should be handled with appropriate care.[10][11]

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any potential dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- First Aid Measures:
  - Skin Contact: In case of contact, immediately wash the affected area with plenty of soap and water.
  - Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes.
  - Inhalation: Move to fresh air.
  - Ingestion: If swallowed, rinse mouth with water and seek medical attention.

Always consult a comprehensive and compound-specific SDS before handling any chemical.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Methoxy-3-methyl-2-pyridinemethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2920208/docs#an-in-depth-technical-guide-to-6-methoxy-3-methyl-2-pyridinemethanol]

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